

# Application Notes and Protocols for 2-Methyl-4-Piperazinoquinoline Powder

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## Compound of Interest

Compound Name: 2-Methyl-4-Piperazinoquinoline

Cat. No.: B1298905

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2-Methyl-4-Piperazinoquinoline** powder in a laboratory setting. The information is compiled from safety data sheets and general laboratory safety practices.

## Chemical and Physical Properties

**2-Methyl-4-Piperazinoquinoline** is a chemical compound with the molecular formula  $C_{14}H_{17}N_3$ .<sup>[1][2][3]</sup> It is used in research, including in the preparation of E3 ubiquitin ligases for potential cancer treatment.<sup>[4]</sup>

Property	Value	Source
CAS Number	82241-22-3	[1][2][3][5]
Molecular Formula	$C_{14}H_{17}N_3$	[1][2][3]
Molecular Weight	227.305 g/mol	[1][3]
Appearance	Powder	[6]
Synonyms	2-Methyl-4-(piperazin-1-yl)quinoline, 1-(2-Methylquinolin-4-yl)piperazine	[2][3]

# Safety and Handling

**DANGER: 2-Methyl-4-Piperazinoquinoline** is classified as a hazardous substance that causes severe skin burns and eye damage.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Extreme caution should be exercised during handling.

## 2.1. Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment is mandatory when working with this compound.

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., Nitrile rubber)
Eye Protection	Safety glasses with side-shields or chemical goggles
Face Protection	Face shield
Body Protection	Protective clothing, lab coat
Respiratory Protection	Use only under a chemical fume hood. <a href="#">[6]</a> Do not breathe dust. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## 2.2. Engineering Controls

Control	Specification
Ventilation	Always handle in a well-ventilated area, preferably a certified chemical fume hood. <a href="#">[6]</a>
Safety Equipment	An eyewash station and safety shower must be readily accessible.

## 2.3. Handling Precautions

- Do not get in eyes, on skin, or on clothing.[\[6\]](#)

- Avoid dust formation.[6]
- Do not ingest. If swallowed, seek immediate medical assistance.[6]
- Wash hands thoroughly after handling.[5]
- Remove and wash contaminated clothing before reuse.[5][6]

## Storage

Proper storage is crucial to maintain the integrity and stability of **2-Methyl-4-Piperazinoquinoline** powder and to ensure safety.

Condition	Requirement
Temperature	Store in a dry, cool, and well-ventilated place.[6]
Container	Keep container tightly closed.[6]
Storage Area	Designate a "Corrosives area" for storage.[6]
Incompatible Materials	Strong oxidizing agents and strong acids.[8]

## Experimental Protocols

### 4.1. Protocol for Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **2-Methyl-4-Piperazinoquinoline**.

- Preparation:
  - Ensure all necessary PPE is worn correctly.
  - Perform all operations within a chemical fume hood.
  - Have spill control materials readily available.
- Weighing:

- Tare a clean, dry weighing vessel on an analytical balance.
- Carefully transfer the desired amount of **2-Methyl-4-Piperazinoquinoline** powder to the weighing vessel using a clean spatula.
- Avoid generating dust.
- Dissolution:
  - Place a stir bar in an appropriate flask or beaker.
  - Add the desired volume of a suitable solvent (e.g., DMSO, Ethanol).
  - Slowly add the weighed powder to the solvent while stirring to facilitate dissolution.
  - If necessary, sonicate the solution to ensure complete dissolution.
- Storage of Stock Solution:
  - Store the stock solution in a tightly sealed, clearly labeled container.
  - Store at the recommended temperature (typically -20°C or -80°C) to maintain stability.  
Protect from light if the compound is light-sensitive.

#### 4.2. Protocol for Cell-Based Assays

This protocol provides a general workflow for using **2-Methyl-4-Piperazinoquinoline** in cell-based experiments.

- Cell Culture:
  - Culture cells to the desired confluence in appropriate growth medium.
- Compound Treatment:
  - Thaw the stock solution of **2-Methyl-4-Piperazinoquinoline**.
  - Prepare the desired final concentrations of the compound by diluting the stock solution in cell culture medium.

- Remove the old medium from the cells and add the medium containing the compound.
- Incubate the cells for the desired time period.
- Assay:
  - After incubation, perform the desired downstream analysis (e.g., cell viability assay, western blotting, qPCR).

## Spill and Waste Disposal

### 5.1. Spill Response

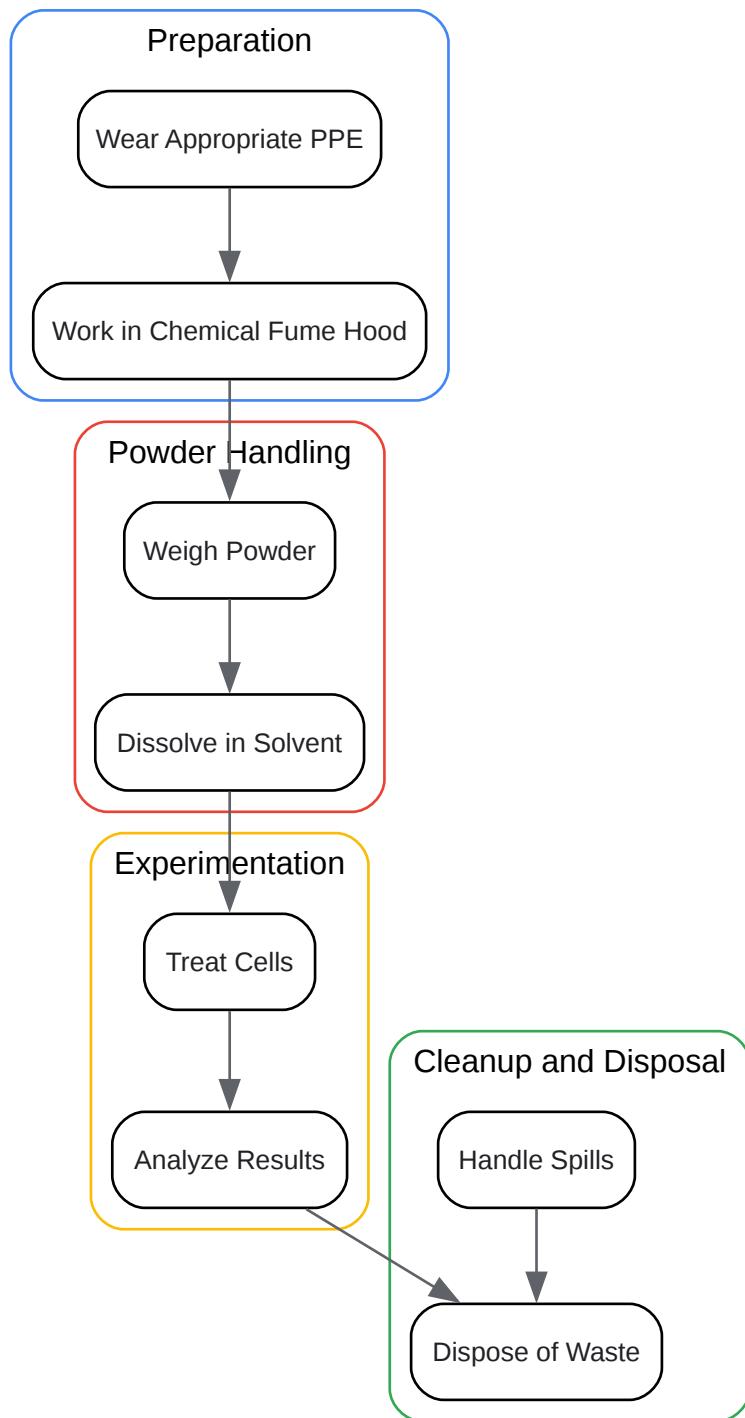
- Evacuate the area.
- Wear appropriate PPE.
- For small spills, sweep up the powder and shovel it into a suitable container for disposal.[\[6\]](#)  
Avoid generating dust.[\[6\]](#)
- For large spills, contact environmental health and safety personnel.

### 5.2. Waste Disposal

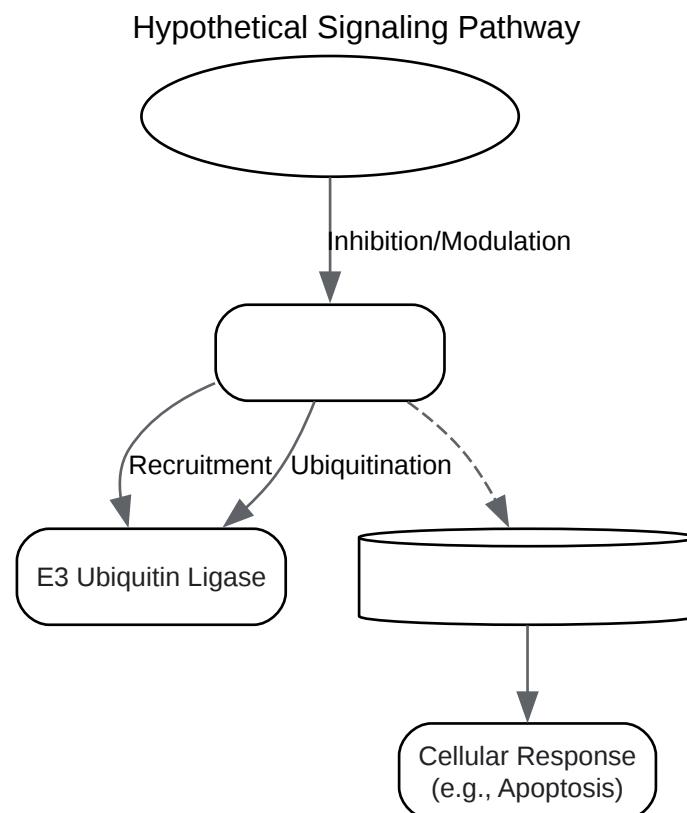
- Waste is classified as hazardous.[\[6\]](#)
- Dispose of waste in accordance with local, state, and federal regulations.[\[6\]](#)
- Contaminated packaging should be disposed of as hazardous waste.[\[6\]](#)

## Visualizations

## Experimental Workflow for Handling 2-Methyl-4-Piperazinoquinoline

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Caption: Workflow for handling **2-Methyl-4-Piperazinoquinoline**.



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Caption: Hypothetical signaling pathway for a targeted protein degrader.

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